

Application Notes and Protocols: Leptin (116-130) in Cell Culture

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Compound of Interest

Compound Name: *Leptin (116-130) (human)*

Cat. No.: *B12388142*

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Introduction:

Leptin, a pleiotropic hormone primarily known for its role in regulating energy homeostasis, also exerts significant influence on various cellular processes, including proliferation, apoptosis, and neuronal function.^{[1][2]} The bioactive fragment, Leptin (116-130), has garnered attention as it mirrors many of the neuroprotective and cognitive-enhancing effects of the full-length protein, making it a valuable tool for research, particularly in the context of neurodegenerative diseases like Alzheimer's.^{[3][4][5][6]} This document provides detailed application notes and protocols for the use of Leptin (116-130) in cell culture experiments, with a focus on neuronal applications.

Data Presentation: Recommended Concentrations

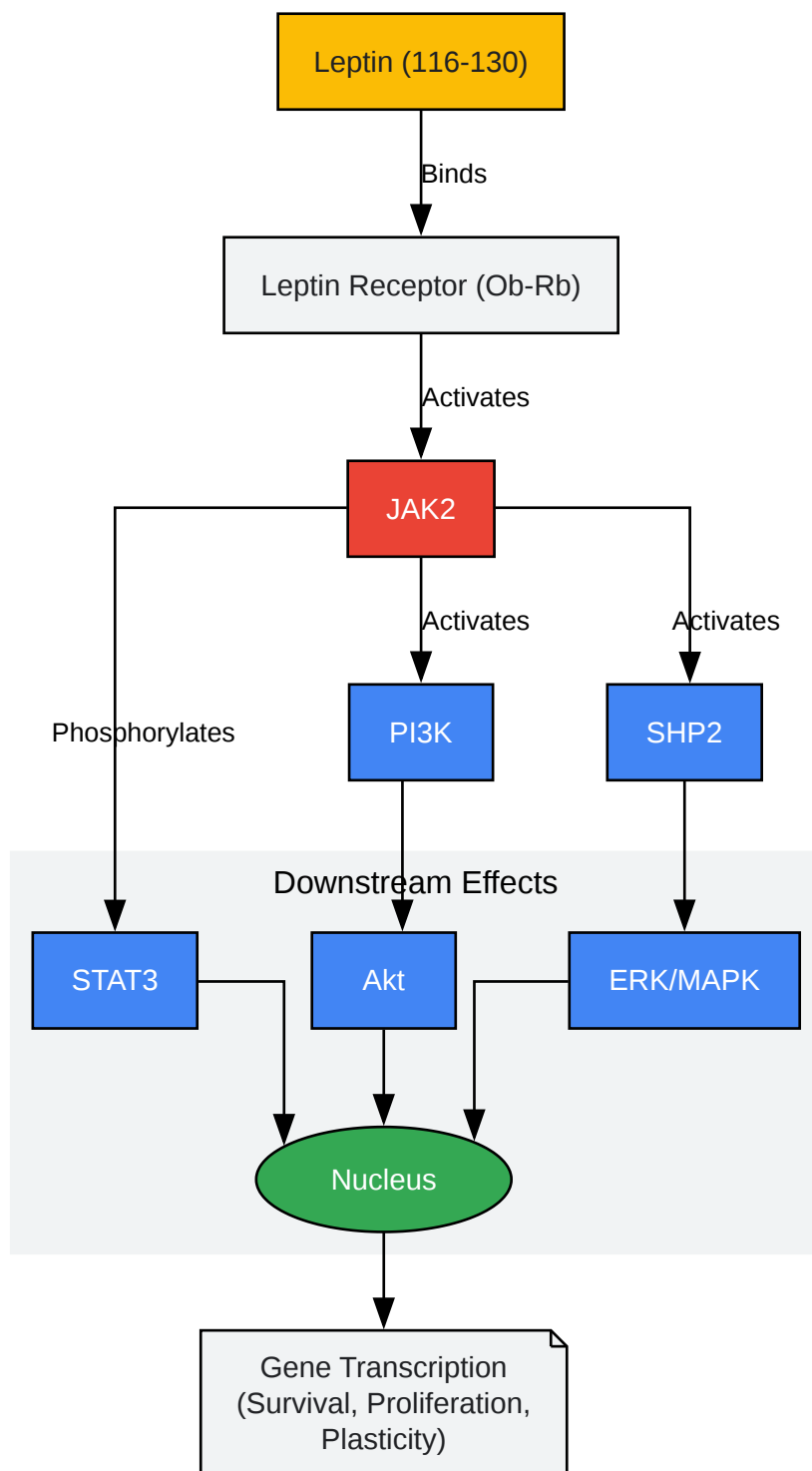
The optimal concentration of Leptin (116-130) is application- and cell-type-dependent. The following table summarizes effective concentrations reported in the literature. It is always recommended to perform a dose-response curve to determine the optimal concentration for your specific experimental setup.

Application/Cell Type	Effective Concentration Range	Observed Effect	Source
Neuroprotection (Primary Hippocampal Neurons)	0.1 nM - 10 nM	Increased cell viability and number in the presence of A β ₁₋₄₂ toxin.[3][6]	[3][6]
Neuroprotection (Primary Neuronal Cultures)	10 nM	Reduced LDH release (cell death) in response to A β ₁₋₄₂ and CuCl ₂ toxicity.[3]	[3]
Synaptic Plasticity (Cultured Hippocampal Neurons)	1 nM - 10 nM	Increased surface expression of AMPA receptor subunit GluA1, with 10 nM showing the most pronounced effect.[7]	[7]
Synaptic Plasticity (Adult Hippocampal Slices)	10 nM	Facilitated Long-Term Potentiation (LTP).[7]	[7]
Hormone Secretion (Rat Testicular Tissue)	10 nM - 10 μ M	Dose-dependent inhibition of basal and hCG-stimulated testosterone secretion.[8]	[8]

Signaling Pathways

Leptin (116-130) is reported to mirror the biological activities of the full-length leptin molecule. [3][6] Full-length leptin binds to the long-form leptin receptor (Ob-Rb), a member of the class I cytokine receptor family.[1][9][10] This binding event initiates several downstream signaling cascades, including the Janus kinase/signal transducer and activator of transcription (JAK/STAT), phosphatidylinositol 3-kinase (PI3K/Akt), and mitogen-activated protein kinase

(MAPK/ERK) pathways.[10][11][12] These pathways are crucial for mediating leptin's effects on gene expression, cell survival, and proliferation.



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Caption: Leptin (116-130) Signaling Pathways.

Experimental Protocols

Preparation and Solubilization of Leptin (116-130)

This protocol is based on methods described for neuroprotection studies.[\[3\]](#)

Materials:

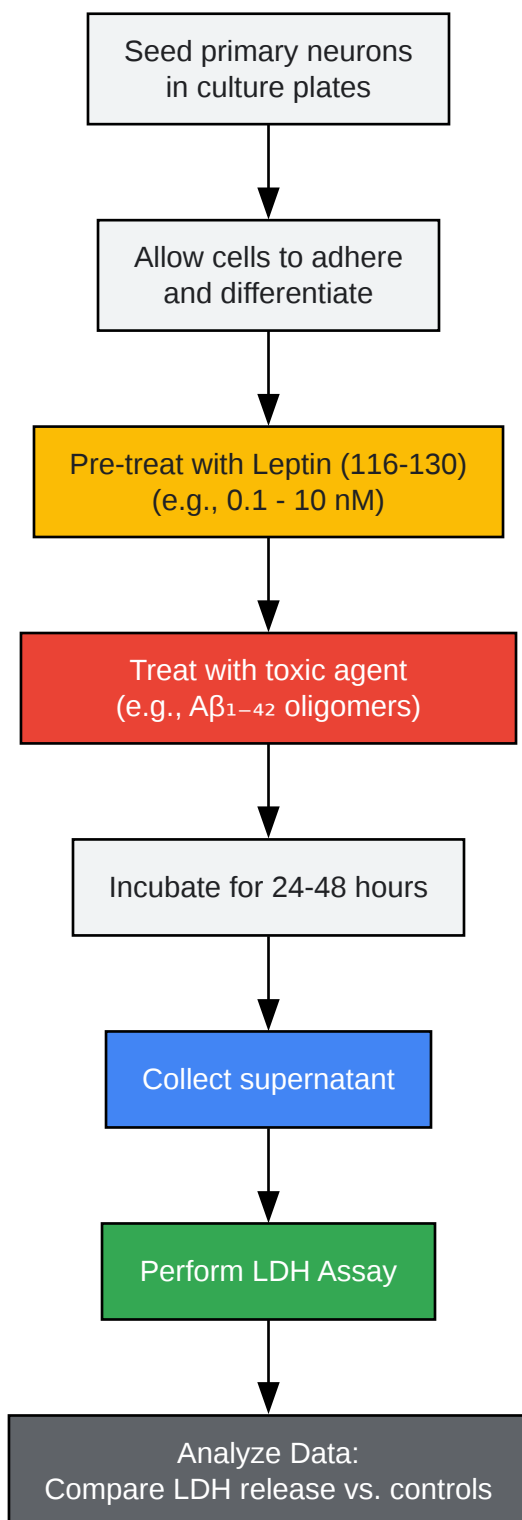
- Lyophilized Leptin (116-130) peptide
- Sterile deionized water (dH₂O) or phosphate-buffered saline (PBS)
- Target cell culture medium
- Sterile microcentrifuge tubes

Procedure:

- **Reconstitution:** Briefly centrifuge the vial of lyophilized Leptin (116-130) to ensure the powder is at the bottom.
- **Reconstitute the peptide** in sterile dH₂O or PBS to create a concentrated stock solution, for example, 1 mM.[\[3\]](#)
- **Incubation (Optional but Recommended):** For some applications, particularly neuronal, it has been reported to incubate the 1 mM stock solution for 24 hours at 37°C.[\[3\]](#) This may aid in proper folding or stabilization.
- **Working Solution:** On the day of the experiment, further dilute the stock solution to the final working concentration using the appropriate sterile cell culture medium.
- **Storage:** Aliquot the concentrated stock solution into single-use volumes and store at -20°C or -80°C as per manufacturer instructions to avoid repeated freeze-thaw cycles.

Neuroprotection Assay Against A β -induced Toxicity

This protocol outlines a method to assess the neuroprotective effects of Leptin (116-130) against amyloid-beta ($A\beta$)-induced cell death using a Lactate Dehydrogenase (LDH) cytotoxicity assay.



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Caption: Experimental Workflow for Neuroprotection Assay.

Procedure:

- Cell Seeding: Plate primary hippocampal or cortical neurons in 96-well culture plates at a suitable density.
- Culture: Culture the cells for several days to allow for differentiation and maturation (e.g., 7-14 days in vitro).
- Treatment:
 - Control Groups: Include wells with medium only (negative control) and wells with the toxic agent (e.g., A β ₁₋₄₂) only (positive control for toxicity).
 - Experimental Group: Add Leptin (116-130) at various concentrations (e.g., 0.1 nM, 10 nM) to the appropriate wells.[3]
 - Shortly after adding Leptin (116-130), introduce the toxic agent (e.g., A β ₁₋₄₂ oligomers) to the positive control and experimental wells.
- Incubation: Incubate the plate for a period sufficient to induce cytotoxicity, typically 24-48 hours.
- LDH Assay:
 - Collect the cell culture supernatant from each well.
 - Measure the amount of LDH released into the supernatant using a commercially available LDH cytotoxicity assay kit, following the manufacturer's instructions.
 - Measure absorbance using a plate reader.
- Data Analysis: Calculate the percentage of cytotoxicity relative to the positive control. A reduction in LDH release in the Leptin (116-130) treated groups compared to the toxin-only group indicates a neuroprotective effect.[3]

Cell Proliferation / Viability Assay (MTT Assay)

This protocol measures changes in cell viability or proliferation in response to Leptin (116-130).

Materials:

- Cells of interest plated in a 96-well plate
- Leptin (116-130)
- MTT (3-(4,5-dimethylthiazol-2-yl)-2,5-diphenyltetrazolium bromide) solution (e.g., 1 mg/mL in serum-free medium)[5]
- Solubilization solution (e.g., Dimethyl sulfoxide - DMSO)[5]

Procedure:

- Cell Seeding: Seed cells in a 96-well plate and allow them to attach overnight.
- Treatment: Replace the medium with fresh medium containing various concentrations of Leptin (116-130). Include an untreated control group.
- Incubation: Incubate the cells for the desired treatment period (e.g., 24, 48, or 72 hours).
- MTT Addition: At the end of the treatment period, add MTT solution to each well and incubate for 1.5 - 4 hours at 37°C.[5] Viable cells with active mitochondrial dehydrogenases will convert the yellow MTT into purple formazan crystals.
- Solubilization: Carefully remove the medium and add DMSO to each well to dissolve the formazan crystals.[5]
- Measurement: Read the absorbance at a wavelength of 570 nm using a microplate reader.
- Data Analysis: An increase in absorbance in the treated wells compared to the control wells indicates an increase in cell viability or proliferation.[3][13]

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References

- 1. Intracellular signalling pathways activated by leptin - PMC [pmc.ncbi.nlm.nih.gov]
- 2. mdpi.com [mdpi.com]
- 3. research-portal.st-andrews.ac.uk [research-portal.st-andrews.ac.uk]
- 4. medchemexpress.com [medchemexpress.com]
- 5. uhra.herts.ac.uk [uhra.herts.ac.uk]
- 6. A Leptin Fragment Mirrors the Cognitive Enhancing and Neuroprotective Actions of Leptin - PMC [pmc.ncbi.nlm.nih.gov]
- 7. discovery.dundee.ac.uk [discovery.dundee.ac.uk]
- 8. scispace.com [scispace.com]
- 9. endocrine.org [endocrine.org]
- 10. journals.physiology.org [journals.physiology.org]
- 11. Frontiers | Harnessing the Power of Leptin: The Biochemical Link Connecting Obesity, Diabetes, and Cognitive Decline [frontiersin.org]
- 12. Leptin signalling pathways in hypothalamic neurons - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Leptin Promotes Proliferation and Inhibits Differentiation in Porcine Skeletal Myoblasts [jstage.jst.go.jp]
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